

# understanding the origins of topological phases in NbP

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## Compound of Interest

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An In-depth Technical Guide on the Origins of Topological Phases in **Niobium Phosphide** (NbP)

## Introduction

**Niobium Phosphide** (NbP) has emerged as a canonical example of a Weyl semimetal, a topological phase of matter that hosts massless, chiral quasiparticles analogous to the Weyl fermions postulated in high-energy physics.[1] Unlike topological insulators, which have an insulating bulk and conducting surfaces, Weyl semimetals possess a bulk electronic structure where the conduction and valence bands touch at discrete points in momentum space, known as Weyl points or nodes.[2] These nodes are topologically protected and always appear in pairs of opposite chirality.[2] The origins of this exotic phase in NbP are deeply rooted in its specific crystal symmetry and the influence of spin-orbit coupling on its electronic band structure. This guide provides a detailed exploration of the fundamental principles giving rise to the topological properties of NbP, supported by experimental evidence and theoretical models.

The defining characteristics of the Weyl semimetal state in NbP are the linear band crossings in the bulk and the presence of unique, non-closed surface states known as Fermi arcs that connect the projections of bulk Weyl nodes of opposite chirality.[3] The material's non-centrosymmetric crystal structure is a crucial prerequisite, as it breaks inversion symmetry, a necessary condition for the formation of a Weyl semimetal.[1] When combined with spin-orbit coupling (SOC), this symmetry breaking lifts the spin degeneracy of the electronic bands, leading to the splitting of Dirac nodes into pairs of Weyl nodes.[4][5]

## Core Principles: Crystal Structure and Spin-Orbit Coupling

The topological nature of NbP is not an accidental property but a direct consequence of its intrinsic crystallographic and electronic characteristics. The interplay between the spatial arrangement of atoms and relativistic electronic effects is fundamental to the emergence of Weyl fermions.

### Non-Centrosymmetric Crystal Structure

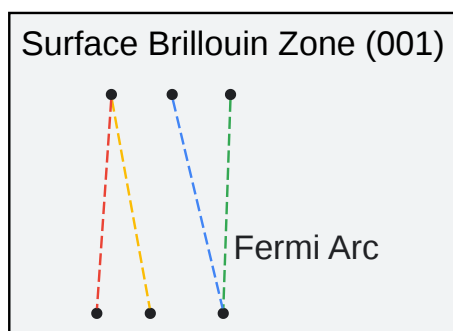
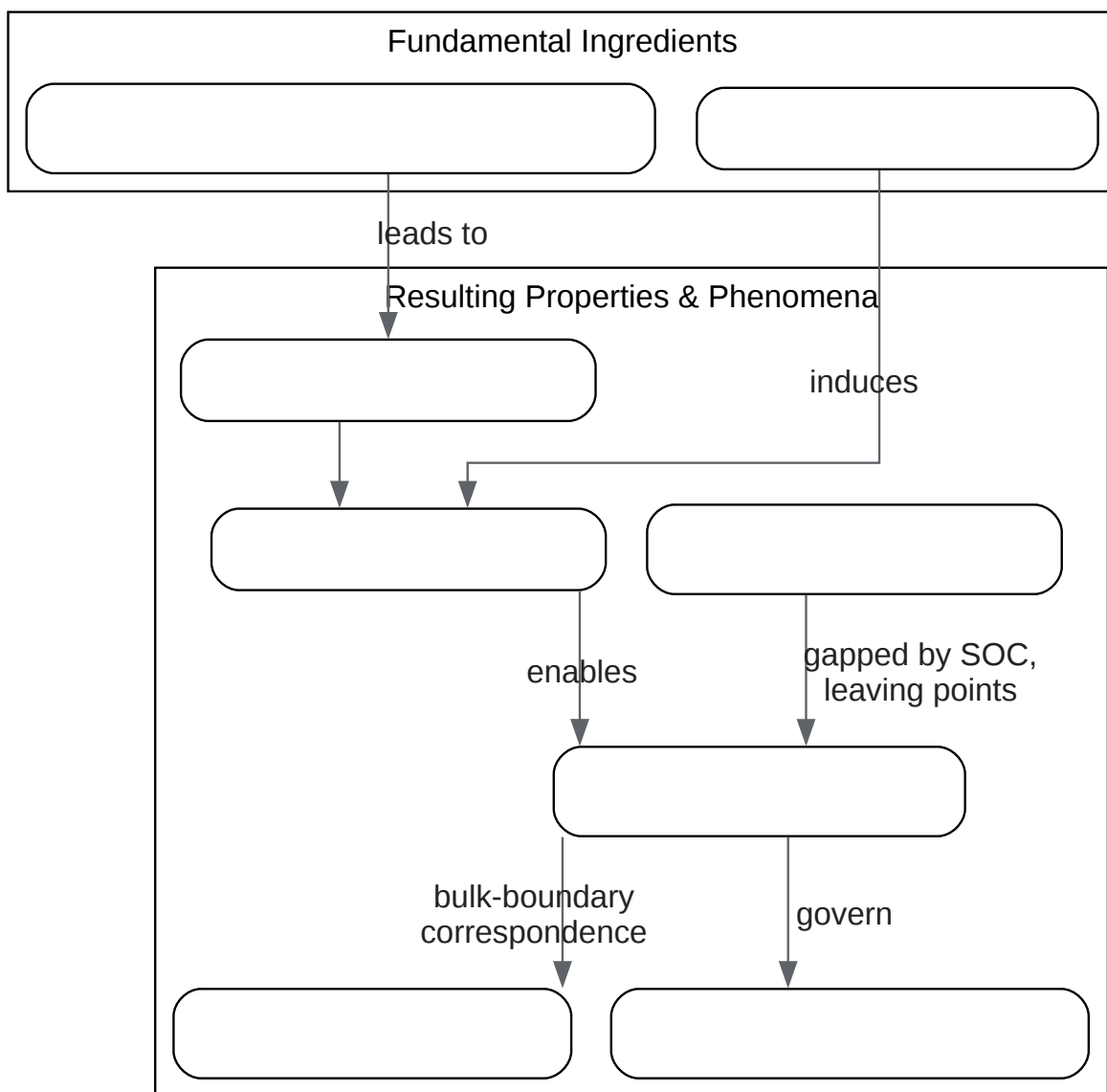
NbP crystallizes in a body-centered tetragonal structure belonging to the non-symmorphic space group  $I4_1md$  (#109).<sup>[1][4]</sup> This crystal structure lacks a center of inversion, meaning the crystal is not invariant under the operation  $\mathbf{r} \rightarrow -\mathbf{r}$ . This broken inversion symmetry is a critical ingredient for the realization of the Weyl semimetal phase in the TaAs family of compounds, which includes NbP.<sup>[1][6]</sup> In the absence of either inversion or time-reversal symmetry, the electronic bands are generally non-degenerate in spin, allowing for the existence of isolated band-touching points (the Weyl nodes).<sup>[2]</sup>

| Property                  | Value   | Reference            |
|---------------------------|---|----------------------|
| Crystal System            | Tetragonal                                      | <sup>[4][7]</sup>    |
| Space Group               | $I4_1md$ (No. 109)                              | <sup>[1][4][7]</sup> |
| Lattice Parameters (a, b) | 3.334 Å   | <sup>[1][8]</sup>    |
| Lattice Parameter (c)     | 11.378 Å  | <sup>[1][8]</sup>    |
| Key Symmetry Feature      | Non-centrosymmetric (Broken Inversion Symmetry) | <sup>[1][3][4]</sup> |

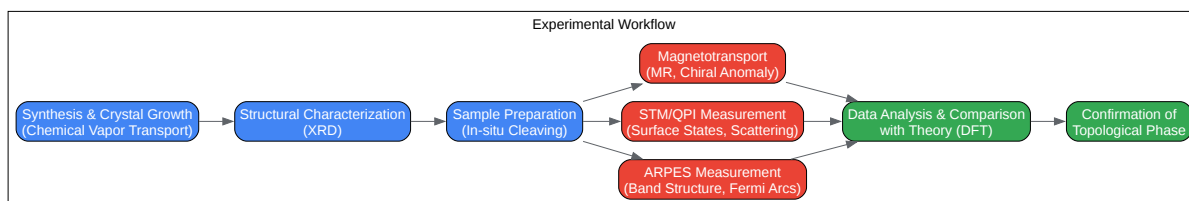
### The Role of Spin-Orbit Coupling (SOC)

Spin-orbit coupling, a relativistic effect that couples an electron's spin to its orbital motion, is the second essential component for the formation of Weyl nodes in NbP. In a hypothetical scenario without SOC, the electronic band structure of NbP would feature lines of degeneracy in momentum space, known as nodal rings, within the mirror planes of the Brillouin zone.<sup>[9]</sup>

The introduction of SOC lifts this degeneracy. The strong SOC gaps out the nodal rings, but because of the broken inversion symmetry, isolated points of degeneracy remain.<sup>[5]</sup> These remaining points are the Weyl nodes. Each nodal ring evolves into three pairs of Weyl nodes upon the inclusion of SOC.<sup>[5]</sup> Compared to its isostructural counterpart TaAs, NbP is considered to be in the weak SOC limit, resulting in a smaller separation between the Weyl nodes in momentum space.<sup>[3][10]</sup>



Schematic of Fermi arcs connecting projections of bulk Weyl nodes (+/- chirality) on the surface BZ.



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## References

- 1. [mdpi.com](https://mdpi.com) [[mdpi.com](https://mdpi.com)]
- 2. Chiral magnetoresistance in the Weyl semimetal NbP - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]
- 3. [pfkek.jp](https://pfkek.jp) [[pfkek.jp](https://pfkek.jp)]
- 4. Niobium phosphide - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org/wiki/Niobium_phosphide)]
- 5. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 6. [pccm.princeton.edu](https://pccm.princeton.edu) [[pccm.princeton.edu](https://pccm.princeton.edu)]
- 7. Crystal Structure, Electrical Transport, and Magnetic Properties of Niobium Monophosphide - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]
- 8. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 9. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 10. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]

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